

Technical Guide: Spectroscopic Characterization of 4-Amino-3-(hydroxymethyl)benzoic acid

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Compound of Interest

Compound Name: 4-Amino-3-(hydroxymethyl)benzoic acid

CAS No.: 1378955-81-7

Cat. No.: B3034110

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Compound Identity:

- IUPAC Name: **4-Amino-3-(hydroxymethyl)benzoic acid**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- CAS Registry Number: 1378955-81-7[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Molecular Formula:
[\[3\]](#)
- Molecular Weight: 167.16 g/mol [\[2\]](#)[\[3\]](#)
- Key Structural Features: Amphoteric nature (aniline amine + benzoic acid), benzylic alcohol moiety.

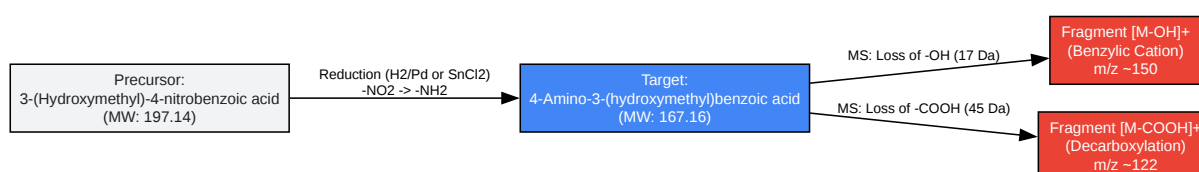
Part 1: Synthesis & Structural Context

To understand the spectroscopic data, one must recognize the synthetic origin. This compound is typically generated via the chemoselective reduction of 3-(hydroxymethyl)-4-nitrobenzoic

acid. The transformation from a strong electron-withdrawing nitro group () to a strong electron-donating amino group () induces drastic shielding effects in the NMR spectrum, serving as the primary validation marker.

Reaction Scheme & Fragmentation Logic

The following diagram illustrates the synthesis from the nitro-precursor and the key Mass Spectrometry fragmentation pathways used for identification.



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Figure 1: Synthetic pathway from nitro-precursor and primary MS fragmentation ions.

Part 2: Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR profile is dominated by the 1,2,4-substitution pattern on the aromatic ring. The solvent of choice is DMSO-

due to the compound's polarity and potential zwitterionic behavior.

H NMR Data (400 MHz, DMSO-)

The reduction of the nitro group causes a significant upfield shift of the proton ortho to the nitrogen (H-5).

Position	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment Logic
-COOH	12.0 – 12.5	Broad Singlet	1H	Carboxylic acid proton (exchangeable).
H-2	7.78 – 7.82	Doublet (Hz)	1H	Meta to amine, ortho to COOH/CH ₂ OH. Deshielded by acid.
H-6	7.55 – 7.60	dd (Hz)	1H	Meta to amine, ortho to COOH.
H-5	6.58 – 6.65	Doublet (Hz)	1H	Ortho to amine. Significantly shielded (upfield) relative to nitro precursor (~7.5 ppm).
-NH	5.40 – 5.80	Broad Singlet	2H	Aniline protons. Chemical shift varies with concentration/wa ter content.
-OH	4.90 – 5.10	Triplet or Broad	1H	Hydroxyl proton (often couples to CH in dry DMSO).
-CH -	4.35 – 4.45	Doublet or Singlet	2H	Benzylic methylene. Appears as

doublet if
coupled to OH.

C NMR Data (100 MHz, DMSO-)

Carbon Type	Shift (, ppm)	Assignment
C=O	167.5 – 168.0	Carboxylic acid carbonyl.
C-NH (C4)	150.0 – 152.0	Ipsso-carbon attached to amine (highly deshielded).
C-COOH (C1)	116.0 – 118.0	Ipsso-carbon attached to acid.
Ar-CH (C2)	130.0 – 131.5	Aromatic methine (ortho to acid).
Ar-CH (C6)	128.5 – 129.5	Aromatic methine.
Ar-CH (C5)	113.0 – 114.5	Aromatic methine (ortho to amine, shielded).
C-CH OH (C3)	124.0 – 126.0	Quaternary aromatic carbon.
-CH -	59.0 – 61.0	Benzylic carbon.

Part 3: Infrared (IR) Spectroscopy

The IR spectrum confirms the presence of three distinct functional groups: the amine, the carboxylic acid, and the alcohol.

Functional Group	Wavenumber (cm)	Appearance	Diagnostic Note
O-H / N-H Stretch	3200 – 3450	Broad / Multiple	Overlapping bands. Primary amine typically shows two weak spikes (sym/asym) on the broad OH shoulder.
C=O Stretch	1670 – 1690	Strong	Characteristic of conjugated carboxylic acids (dimer). Lower frequency than esters.
C=C Aromatic	1580 – 1610	Medium	Benzene ring breathing modes.
N-H Bend	1510 – 1550	Medium/Strong	"Amide II" like band, typical for anilines.
C-O Stretch	1010 – 1050	Strong	Primary alcohol () stretch.

Part 4: Mass Spectrometry (MS)

- Ionization Mode: Electrospray Ionization (ESI) is preferred.
- Polarity: Positive (ESI+) and Negative (ESI-) modes are both active due to the amphoteric structure.

ESI(+) Data:

- [M+H]

:

168.17 (Base Peak).

- [M+Na]

:

190.15.

- Fragmentation:

- 150 ([M+H] - H

O): Loss of water from the hydroxymethyl group, forming a stabilized benzylic cation.

- 122 ([M+H] - HCOOH): Loss of formic acid equivalent or sequential loss of water and CO.

Part 5: Experimental Protocol for Analysis

Sample Preparation for NMR

To ensure the resolution of the labile protons (-OH, -NH

, -COOH), strict anhydrous conditions are required.

- Solvent: Use DMSO-

(99.9% D) stored over molecular sieves.

- Concentration: Dissolve 5–10 mg of sample in 0.6 mL solvent.
- Temperature: Run at 298 K. If peaks are broad (due to restricted rotation or exchange), elevate to 313 K.

Quality Control Check (Self-Validating)

- Validation 1 (Shift Logic): Check the H-5 proton. If it appears >7.0 ppm, the reduction is incomplete (presence of nitro-precursor). It must be <6.7 ppm.
- Validation 2 (Integration): The ratio of the aromatic protons (3H) to the benzylic methylene (2H) must be exactly 3:2.

References

- Synthesis & Precursor Data: Chem. Eur. J., 2005, 11, 6185.

- Spectral Database: National Institute of Standards and Technology (NIST) Chemistry WebBook, Standard Reference Database Number 69.[5] (IR data for methyl 4-amino-3-hydroxybenzoate analogs used for functional group correlation). [Link](#)
- Compound Registry: PubChem Compound Summary for CID 23434934, **4-Amino-3-(hydroxymethyl)benzoic acid**. [2][3] [Link](#)

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Sources

- 1. 4-Amino-3-(hydroxymethyl)benzoic acid (1 x 50 mg) | Reagentia [reagentia.eu]
- 2. 3-hydroxymethyl glutaric acid | Sigma-Aldrich [sigmaaldrich.cn]
- 3. 4-Amino-3-(hydroxymethyl)benzoic acid | C₈H₉NO₃ | CID 23434934 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. MC93572 4-Amino-3-(hydroxymethyl)benzoic acid 1378955-81-7 [mxbioscience.com]
- 5. Methyl 3-amino-4-hydroxybenzoate [webbook.nist.gov]
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